

A Technical Guide to Pentyl Carbonotrithioate for Advanced Research

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Compound of Interest

Compound Name: Pentyl carbonotrithioate

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **pentyl carbonotrithioate**, a key organosulfur compound. The document details its chemical properties, a general synthesis protocol, and its primary applications, particularly in the field of polymer chemistry.

Core Chemical Data

Pentyl carbonotrithioate is classified as a thioester, specifically a trithiocarbonate.^[1] Its structure features a pentyl group attached to a carbonotrithioate core. This composition makes it a significant agent in various chemical processes.

Property	Value
CAS Number	113099-70-0 ^[1]
Molecular Formula	C ₆ H ₁₁ S ₃ ⁻ ^[1]
Molecular Weight	179.4 g/mol ^[1]

Applications in Polymer Chemistry

Pentyl carbonotrithioate is primarily utilized in the field of polymer chemistry. It serves as a highly effective chain transfer agent in Reversible Addition-Fragmentation chain Transfer

(RAFT) polymerization.[1] In this role, it allows for the control of molecular weight and dispersity of the resulting polymers, which is critical for designing materials with specific properties.[1]

General Experimental Protocol: Synthesis of Trithiocarbonates

The following outlines a general, one-step experimental protocol for the synthesis of trithiocarbonates, such as **pentyl carbonotrithioate**. This procedure is adapted from established methods for preparing a variety of trithiocarbonates.[2]

Materials:

- Pentyl Mercaptan (Pentylthiol)
- Aqueous Base (e.g., Sodium Hydroxide)
- Carbon Disulfide (CS₂)
- An Alkylating Agent (R'X)
- Solvent mixture (e.g., Isopropanol and Water)[2]

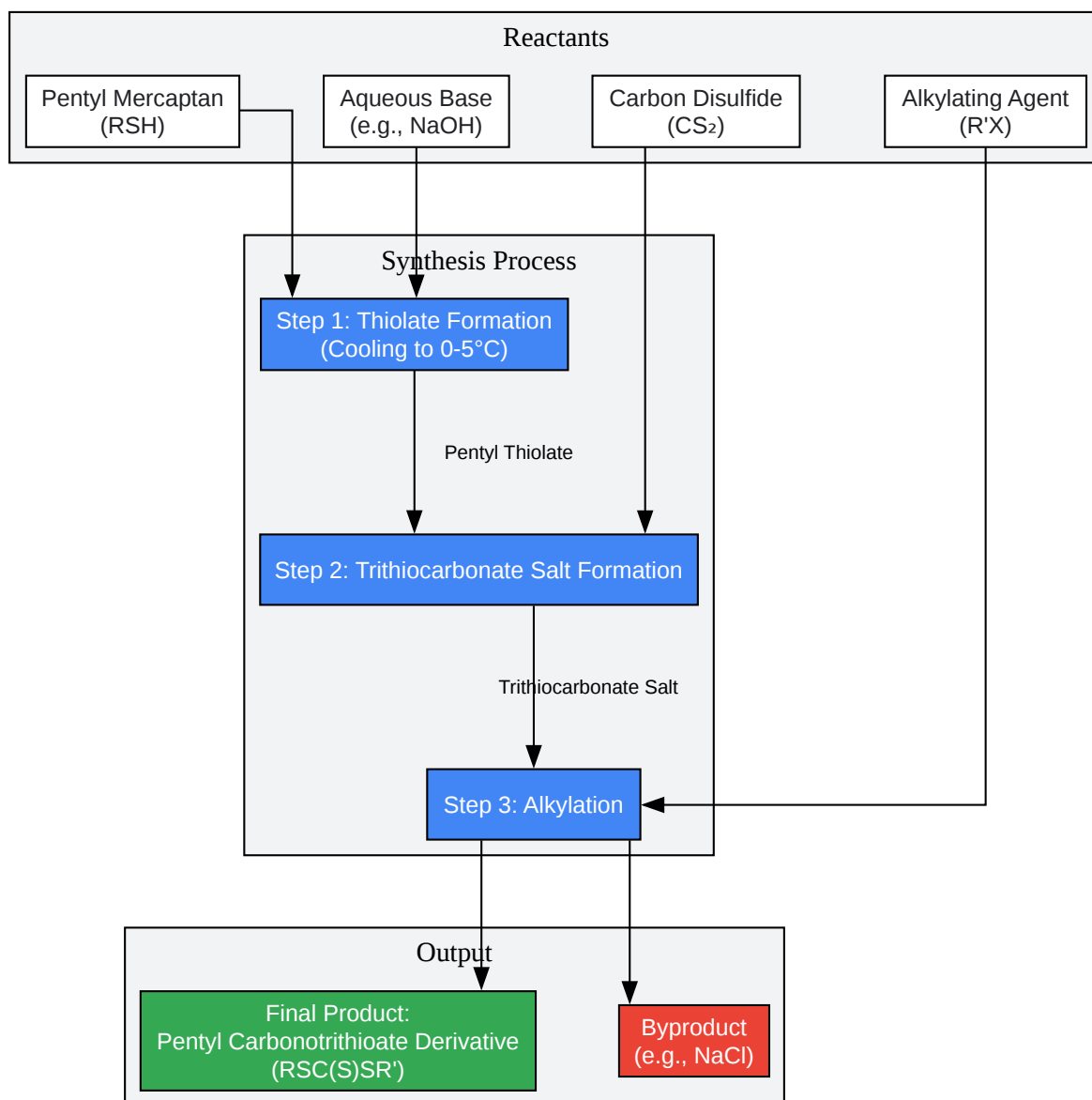
Procedure:

- Preparation of Thiolate: A solution of the aqueous base is prepared in a suitable solvent mixture, such as isopropanol and water.[2] The mixture is cooled to approximately 0-5°C. Pentyl mercaptan is then added dropwise to the cooled solution to form the pentyl thiolate.
- Formation of Trithiocarbonate Salt: Carbon disulfide is added slowly to the reaction mixture while maintaining the low temperature.[2] This reaction produces a distinct yellow solution, indicating the formation of the sodium salt of **pentyl carbonotrithioate**. The mixture is stirred for approximately 30 minutes.[2]
- Alkylation: An alkylating agent is added dropwise to the solution to complete the synthesis of the final trithiocarbonate product, RSC(S)SR'. [2] The reaction is typically stirred for a couple of hours at low temperature.[2]

- Purification and Isolation: The reaction mixture is warmed to room temperature. Any precipitated salts, such as sodium chloride, are removed by filtration.^[2] The final product can then be crystallized from the filtrate, often by the addition of water, and collected.^[2] The purity of the synthesized trithiocarbonate can be confirmed using techniques like NMR analysis.^[2]

Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of trithiocarbonates.



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References

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- 2. US20070123729A1 - Synthesis of trithiocarbonates - Google Patents [patents.google.com]
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